

Application Notes: Quantitative Analysis of β -Carotene in Plasma using β -Carotene-d8 Internal Standard

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *beta-Carotene-d8*

Cat. No.: *B15139026*

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Abstract

This application note describes a sensitive and robust method for the quantitative analysis of β -carotene in human plasma using high-performance liquid chromatography-tandem mass spectrometry (HPLC-MS/MS). The use of a stable isotope-labeled internal standard, β -carotene-d8, ensures high accuracy and precision by correcting for matrix effects and variations in sample preparation and instrument response. The method involves a straightforward liquid-liquid extraction of β -carotene from plasma, followed by chromatographic separation on a C18 reversed-phase column and detection by MS/MS operating in multiple reaction monitoring (MRM) mode. This method is suitable for clinical research, nutritional studies, and drug development applications requiring reliable measurement of β -carotene levels.

Introduction

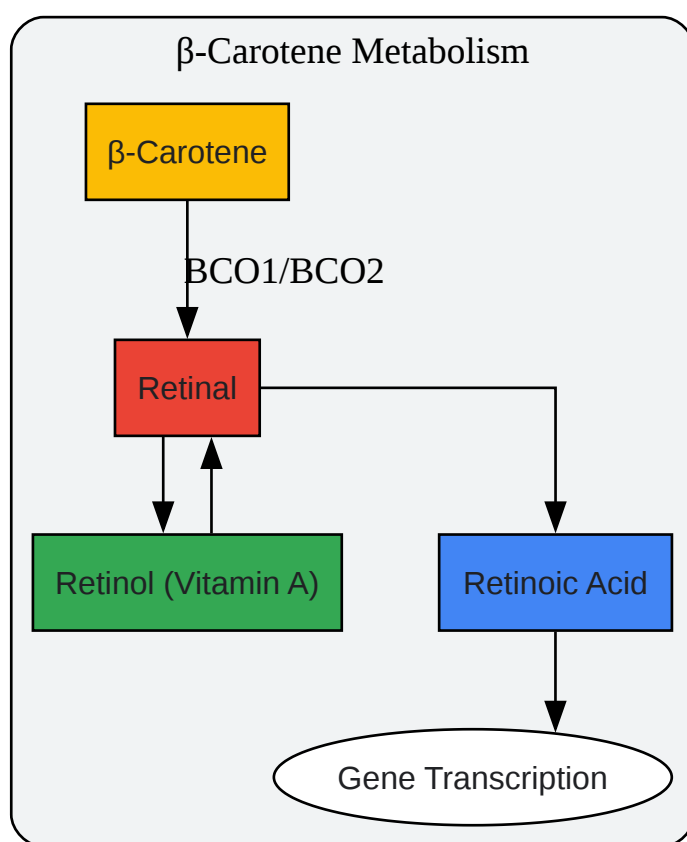
β -Carotene, a precursor to vitamin A, is an essential nutrient with antioxidant properties. Its quantification in plasma is crucial for assessing nutritional status and investigating its role in health and disease. This application note details a validated HPLC-MS/MS method for the precise and accurate measurement of β -carotene in plasma. The use of β -carotene-d8 as an

internal standard (IS) is critical for mitigating variability inherent in complex biological matrices like plasma.

Principle

Plasma samples are first deproteinized, and then β -carotene and the β -carotene-d8 internal standard are extracted using a liquid-liquid extraction procedure. The extract is evaporated and reconstituted in a suitable solvent. The reconstituted sample is then injected into an HPLC system where β -carotene and the IS are separated from other plasma components on a reversed-phase column. The analytes are then detected by a tandem mass spectrometer. Quantification is achieved by comparing the peak area ratio of the analyte to the internal standard against a calibration curve prepared with known concentrations of β -carotene.

Experimental Workflow



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com